

# Understanding the Mass Shift of Simeprevir-13Cd3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the mass shift observed between the antiviral drug Simeprevir and its isotopically labeled counterpart, **Simeprevir-13Cd3**. Stable isotope-labeled compounds are critical internal standards in quantitative bioanalytical assays, enabling precise and accurate measurements in complex matrices. This document provides a detailed overview of the underlying principles, experimental methodologies, and data interpretation related to the mass shift of **Simeprevir-13Cd3**.

## **Quantitative Data Summary**

The introduction of stable isotopes into the Simeprevir molecule results in a predictable and measurable increase in its molecular weight. This mass shift is fundamental to its utility as an internal standard in mass spectrometry-based assays. The key quantitative data for unlabeled Simeprevir and **Simeprevir-13Cd3** are summarized in the table below.



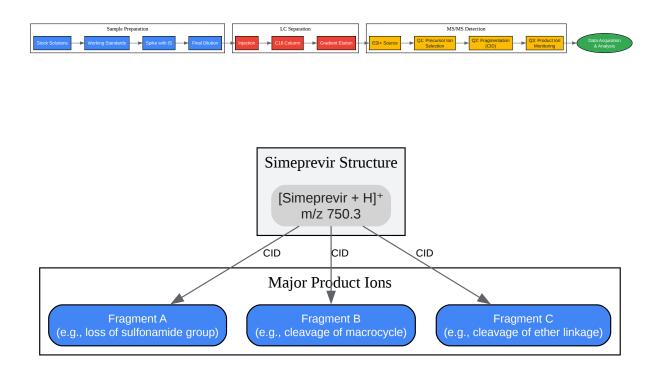
Parameter	Unlabeled Simeprevir	Simeprevir-13Cd3	Mass Shift (Δm/z)
Molecular Formula	C38H47N5O7S2[1][2][3]	C <sub>37</sub> <sup>13</sup> CH <sub>44</sub> D <sub>3</sub> N <sub>5</sub> O <sub>7</sub> S <sub>2</sub> [4	+4.014 Da
Monoisotopic Mass	749.2941 g/mol	753.3081 g/mol	+4.014 Da
Average Molecular Weight	749.94 g/mol [1]	753.95 g/mol	+4.01 g/mol

Note: The mass shift is a result of the incorporation of one Carbon-13 (<sup>13</sup>C) atom and three Deuterium (<sup>2</sup>H or D) atoms, replacing one <sup>12</sup>C and three <sup>1</sup>H atoms, respectively.

## The Core Principle: Isotopic Labeling

Stable isotope labeling involves the substitution of atoms in a molecule with their heavier, non-radioactive isotopes. In the case of **Simeprevir-13Cd3**, this is achieved by replacing one carbon atom with its heavier isotope, <sup>13</sup>C, and three hydrogen atoms with their heavier isotope, deuterium (D). This subtle modification does not significantly alter the chemical properties of the molecule, ensuring that the labeled and unlabeled compounds exhibit nearly identical behavior during sample preparation and chromatographic separation. However, the difference in mass allows for their distinct detection by a mass spectrometer.





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